

An In-depth Technical Guide to the Safe Handling of Tetrabutylphosphonium Hydroxide

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Compound of Interest

Compound Name: Tetrabutylphosphonium hydroxide

Cat. No.: B084226

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling procedures, and emergency protocols for **tetrabutylphosphonium hydroxide**. The following sections detail the material's properties, hazards, and the necessary precautions for its safe use in a laboratory or research setting.

Chemical Identification and Properties

Tetrabutylphosphonium hydroxide, commonly available as a 40% solution in water, is a quaternary phosphonium salt.^[1] It is a strong organic base utilized as a catalyst in various chemical reactions, including in the manufacturing of polymers and pharmaceuticals.^{[1][2]}

Table 1: Physical and Chemical Properties

Property	Value	References
Chemical Formula	C16H37OP	[1][3][4]
Molecular Weight	276.44 g/mol	[1]
CAS Number	14518-69-5	[1][5]
Appearance	Light yellow or clear colorless to slightly yellow liquid	[1][2][4][5]
Odor	No information available	[5]
Density	0.989 g/mL at 25 °C	[1][2][4]
Melting Point	15 °C / 59 °F	[5]
Water Solubility	Miscible	[1][2][4]
Refractive Index	n20/D 1.412	[1][2][4]
pH	No data available, but it is a strong base.	[1]

Hazard Identification and Classification

Tetrabutylphosphonium hydroxide is classified as a hazardous chemical. It is corrosive and can cause severe skin burns and serious eye damage.[3][5][6]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram
Skin Corrosion/Irritation	1B	H314 - Causes severe skin burns and eye damage	GHS05 (Corrosion)
Serious Eye Damage/Eye Irritation	1	H318 - Causes serious eye damage	GHS05 (Corrosion)

Source: Gelest Inc., 2015; Thermo Fisher Scientific, 2024; Sigma-Aldrich, 2024[3][6]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize the risks associated with **tetrabutylphosphonium hydroxide**.

Experimental Protocol for Safe Handling:

- Engineering Controls: Always handle this chemical in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)[\[7\]](#) Ensure that eyewash stations and safety showers are readily accessible in the immediate vicinity of any potential exposure.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical goggles or a face shield.[\[3\]](#) Contact lenses should not be worn.[\[3\]](#)
 - Hand Protection: Use neoprene or nitrile rubber gloves.[\[3\]](#) Inspect gloves for any signs of degradation before use.
 - Skin and Body Protection: Wear suitable protective clothing, such as a lab coat or chemical-resistant apron, to prevent skin contact.[\[3\]](#)[\[5\]](#)
 - Respiratory Protection: If there is a risk of inhalation, use a NIOSH-certified respirator with an appropriate cartridge for organic vapors and mists.[\[3\]](#)
- General Hygiene: Avoid all eye and skin contact and do not breathe vapors or mist.[\[3\]](#) Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[3\]](#) Contaminated clothing should be washed before reuse.[\[3\]](#)

Storage:

- Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Store in a corrosives area, locked up and away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Do not freeze.[\[7\]](#)

Emergency Procedures

In the event of an emergency, follow these first-aid and spill-response measures.

Table 3: First-Aid Measures

Exposure Route	First-Aid Protocol	References
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[3] [5]
Skin Contact	Immediately take off all contaminated clothing. Wash off with plenty of water for at least 15 minutes. Seek immediate medical attention.	[3] [5]
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.	[5] [6]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.	[3] [5]

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel.[\[5\]](#) Ensure adequate ventilation and wear the personal protective equipment described in Section 3.[\[5\]](#)

- Containment and Cleanup:
 - For small spills, use an inert absorbent material (e.g., sand, vermiculite) to soak up the spill.[\[7\]](#)
 - For large spills, contain the spill by bunding.
 - Collect the absorbed material into a suitable, closed container for disposal.[\[7\]](#)
 - Use spark-proof tools and explosion-proof equipment if a flammable solvent is present.[\[8\]](#)
- Environmental Precautions: Prevent the product from entering drains or waterways.[\[8\]](#)

Fire-Fighting Measures

While the 40% aqueous solution is not combustible, appropriate measures should be taken in the event of a fire involving surrounding materials.[\[3\]](#)

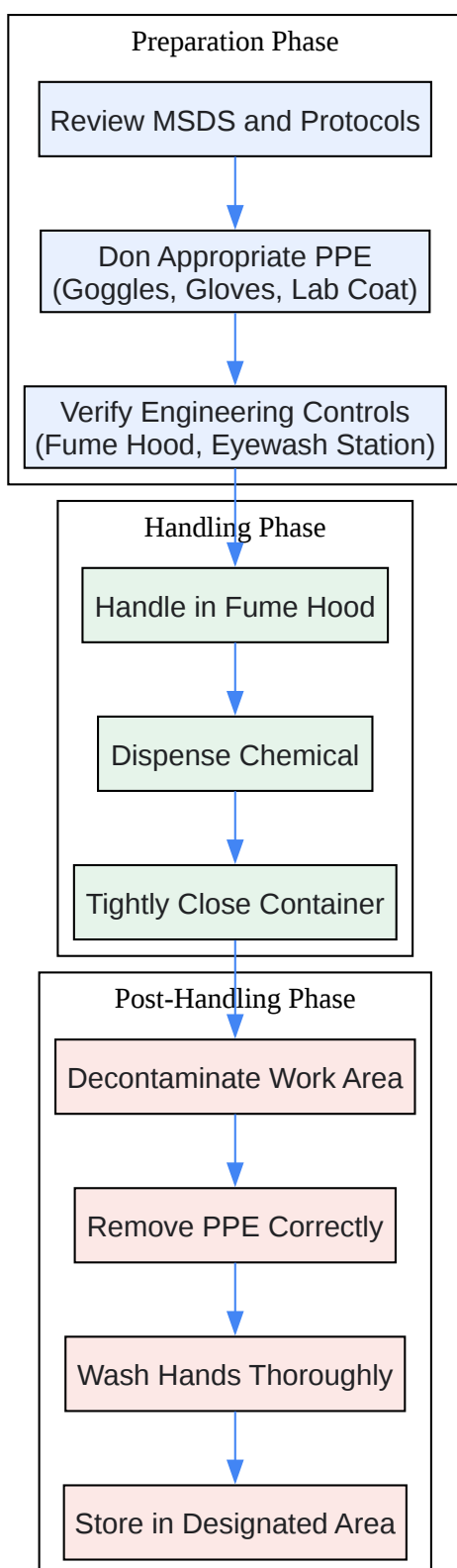
- Suitable Extinguishing Media: Use CO₂, dry chemical, dry sand, or alcohol-resistant foam.[\[5\]](#)
[\[9\]](#)
- Special Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[\[5\]](#)[\[9\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[9\]](#)

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[\[3\]](#)[\[6\]](#) Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[7\]](#)

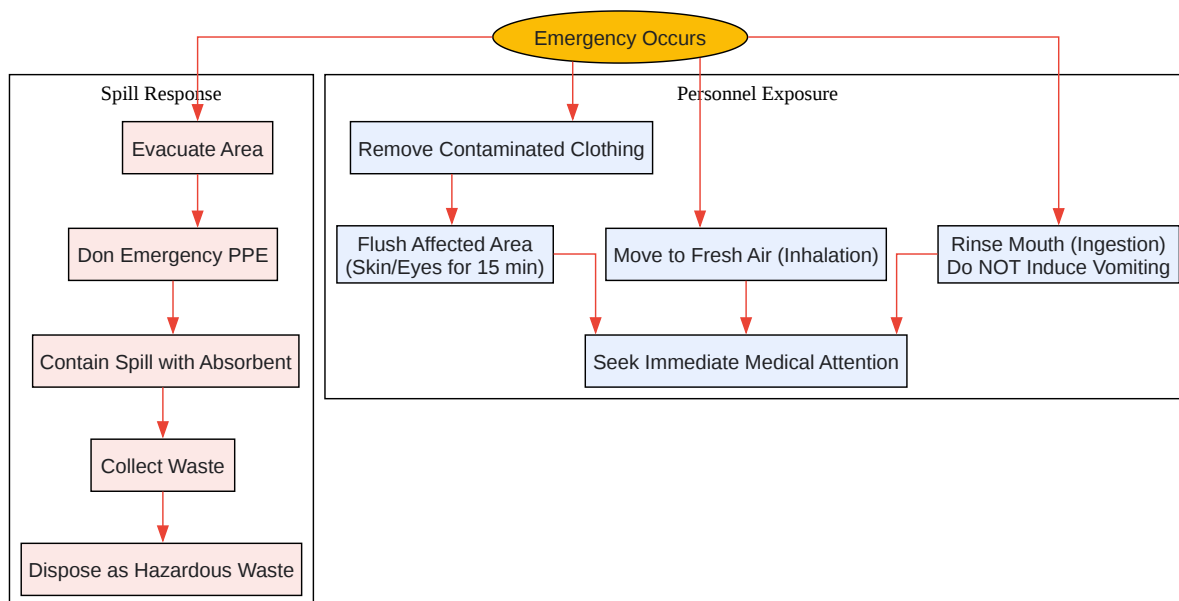
Visualized Workflows

The following diagrams illustrate key logical relationships for the safe handling and emergency response for **tetrabutylphosphonium hydroxide**.



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Caption: Workflow for the routine safe handling of **tetrabutylphosphonium hydroxide**.



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Caption: Logical decision-making process for emergency response to spills or personnel exposure.

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